

Evaluating the Diagnostic Performance of 68Ga-PNT6555 PET/CT: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PNT6555
Cat. No.: B12385667

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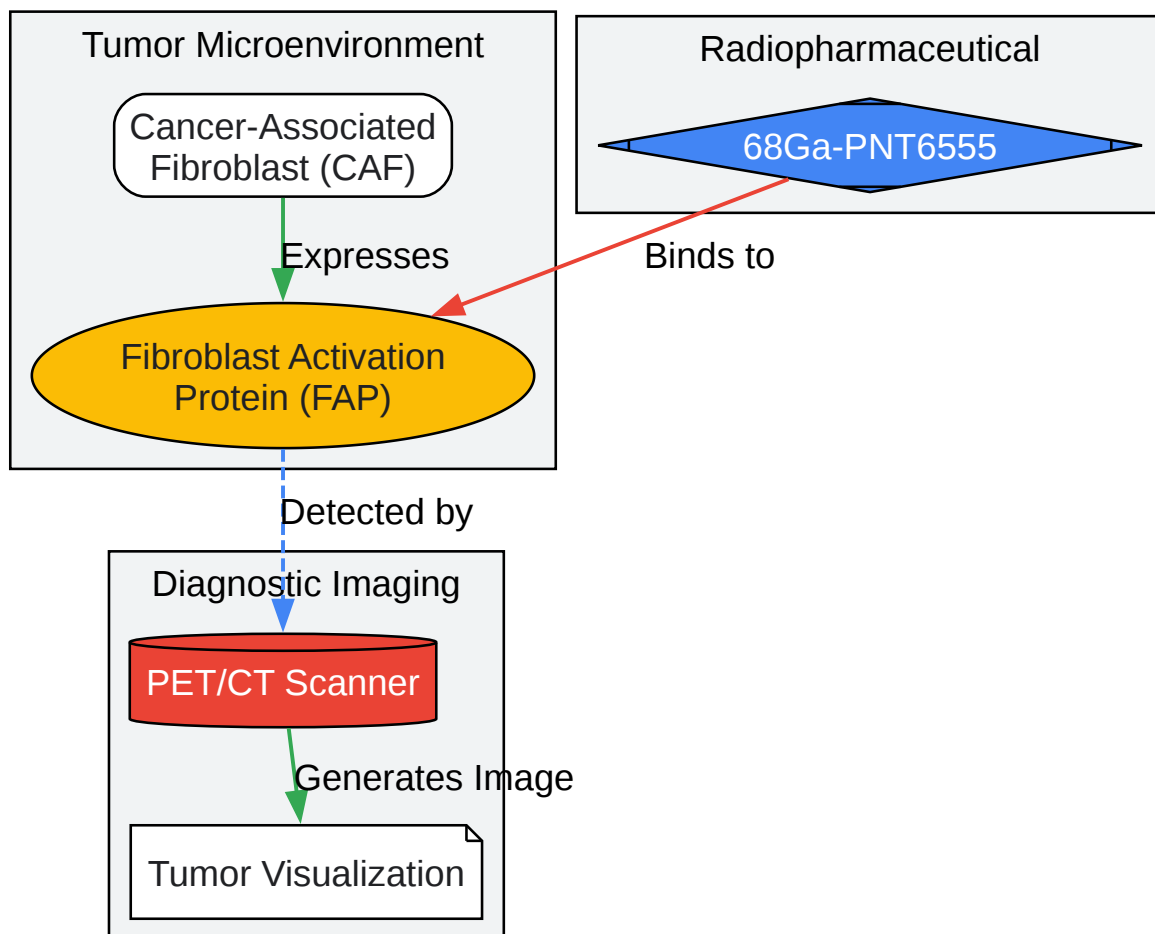
For Researchers, Scientists, and Drug Development Professionals

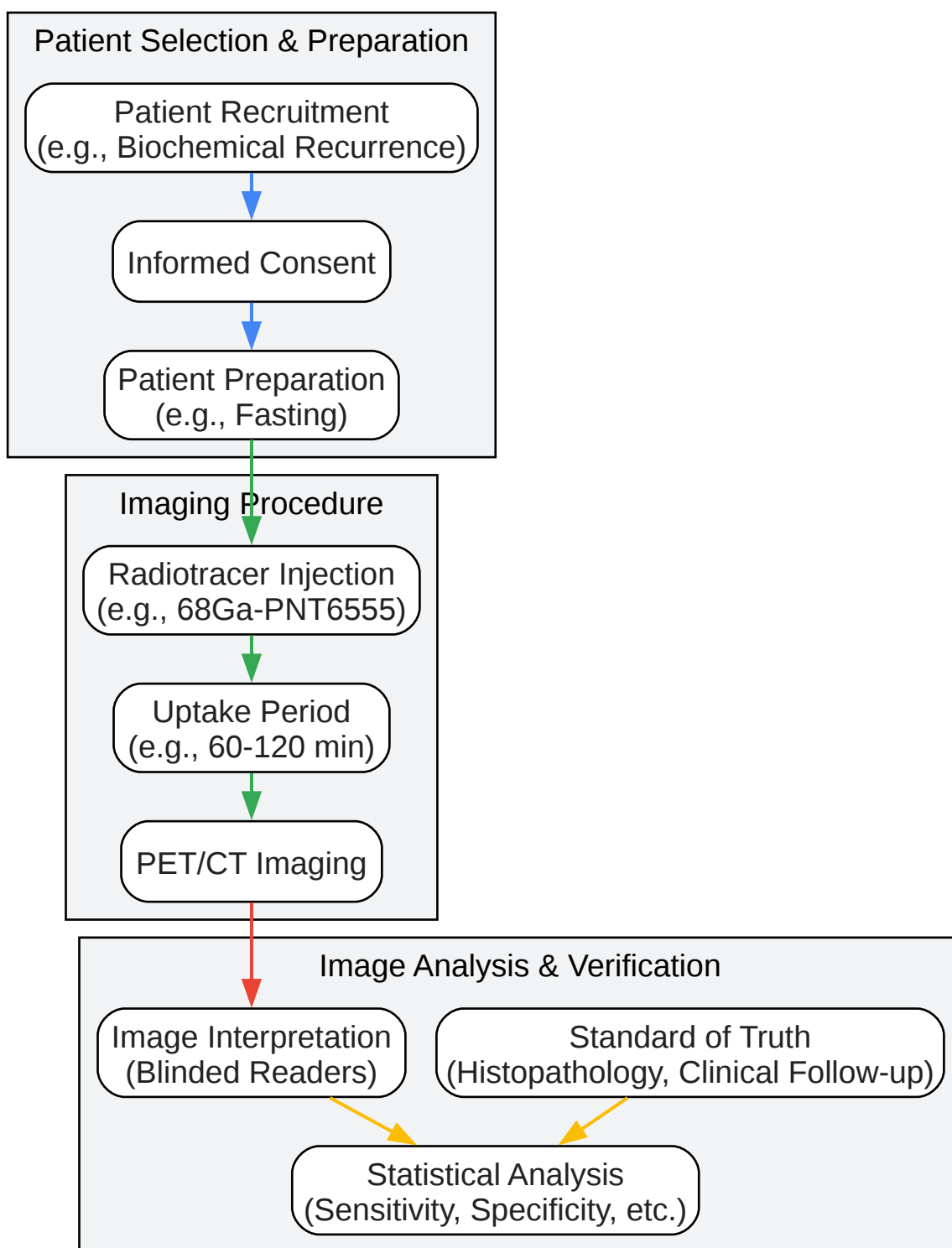
This guide provides an objective comparison of the diagnostic performance of 68Ga-**PNT6555** PET/CT with other established radiotracers, supported by available experimental data. As an emerging radiopharmaceutical, 68Ga-**PNT6555** targets the Fibroblast Activation Protein (FAP), a promising biomarker for a variety of solid tumors. This guide will delve into its mechanism of action, present preclinical comparative data, and contrast its potential with leading alternatives in the field, primarily focusing on prostate cancer imaging where alternatives are well-established.

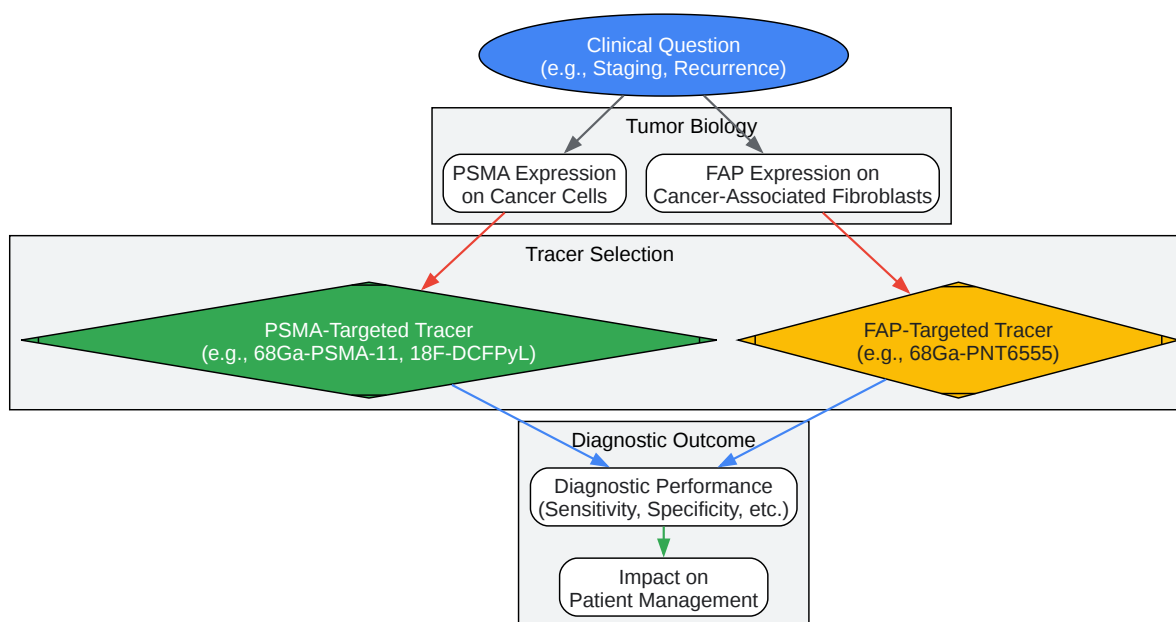
Mechanism of Action: Targeting the Tumor Microenvironment

68Ga-**PNT6555** is a radiolabeled inhibitor of Fibroblast Activation Protein- α (FAP). FAP is a serine protease that is overexpressed in cancer-associated fibroblasts (CAFs) within the tumor microenvironment of more than 90% of epithelial carcinomas. Unlike many other diagnostic tracers that target cancer cells directly, 68Ga-**PNT6555** targets the supportive stromal cells, offering a different diagnostic approach. This mechanism allows for the visualization of tumors where direct targeting of cancer cells might be less effective. The therapeutic counterpart, 177Lu-**PNT6555**, leverages the same targeting mechanism to deliver localized radiation therapy.

Below is a diagram illustrating the signaling pathway of 68Ga-**PNT6555**.







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- To cite this document: BenchChem. [Evaluating the Diagnostic Performance of 68Ga-PNT6555 PET/CT: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12385667#evaluating-the-diagnostic-performance-of-68ga-pnt6555-pet-ct\]](https://www.benchchem.com/product/b12385667#evaluating-the-diagnostic-performance-of-68ga-pnt6555-pet-ct)

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